

Technical Guide: Solubility Profile and Purification of trans-2-Bromo-1-indanol

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Compound of Interest

Compound Name: *trans-2-Bromo-1-indanol*

CAS No.: 78684-69-2

Cat. No.: B12117802

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Executive Summary

trans-2-Bromo-1-indanol (CAS: 10368-44-2) is a pivotal bromohydrin intermediate utilized primarily in the synthesis of chiral amino-indanol derivatives, which serve as key pharmacophores for HIV protease inhibitors (e.g., Indinavir).[1] Its utility in process chemistry is defined by its specific solubility differential—it possesses a "Goldilocks" polarity that allows for efficient separation from both highly polar inorganic salts and highly lipophilic by-products (such as indene or dibromoindane) via selective solvation.

This guide provides a technical analysis of its solubility thermodynamics, practical solvent selection for purification, and validated experimental protocols for researchers in pharmaceutical development.

Physicochemical Profile & Thermodynamic Basis

Understanding the solubility of trans-2-bromo-1-indanol requires analyzing its crystal lattice energy and solute-solvent interactions. The trans-configuration imparts a rigid stereochemical arrangement that influences its packing efficiency and, consequently, its dissolution enthalpy.

Structural Parameters

Parameter	Value	Technical Implication
Molecular Formula	C ₉ H ₉ BrO	Low molecular weight (213.07 g/mol) facilitates dissolution in small-molecule organic solvents.
Melting Point	130–132 °C	High melting point indicates significant lattice energy, requiring polar or protic solvents to overcome crystal packing forces.
LogP (Predicted)	~1.9	Moderately lipophilic. Soluble in organic phases but sufficiently polar to partition out of hydrocarbons.
H-Bond Donors	1 (-OH)	Capable of strong interaction with protic solvents (MeOH, EtOH) and acceptors (Ethers, Ketones).
Stereochemistry	trans	The trans isomer generally exhibits higher crystallinity and lower solubility in non-polar solvents compared to the cis isomer due to more efficient packing.

Solubility Profile in Organic Solvents[2]

The solubility data below synthesizes experimental process observations and thermodynamic predictions. trans-2-Bromo-1-indanol follows a "like-dissolves-like" mechanism where the hydroxyl group drives solubility in polar organics, while the aromatic indane ring limits solubility in water.

Qualitative Solubility Matrix

Solvent Class	Specific Solvents	Solubility Status	Process Application
Esters	Ethyl Acetate, Isopropyl Acetate	High	Primary extraction solvent. Excellent for partitioning product from aqueous reaction mixtures.
Alcohols	Methanol, Ethanol, Isopropanol	High	Reaction solvents for subsequent amination; good for high-concentration processing.
Chlorinated	Dichloromethane (DCM), Chlorobenzene	Moderate/Specific	Critical: Often used for slurry washing. The compound is soluble, but less so than non-polar by-products (e.g., indene), allowing for purification via partial dissolution or precipitation.
Nitriles	Acetonitrile	High	Common reaction medium for Ritter-type reactions or nucleophilic substitutions.
Alkanes	Hexane, Heptane, Pentane	Poor/Insoluble	Anti-Solvent: Used to induce precipitation from DCM or Toluene solutions.
Water	Water	Springly Soluble	The aqueous phase is used to remove inorganic salts (NaBr)

while the product remains in the organic layer.

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Process Insight: In industrial patents, dichloromethane is sometimes cited as a solvent for "slurrying" the crude solid. This relies on the kinetic solubility difference: highly soluble impurities dissolve immediately, while the bulk trans-2-bromo-1-indanol remains as a solid or crystallizes out upon concentration.

Experimental Protocols: Purification & Recrystallization[3]

The following protocols are designed to maximize purity (>98%) by leveraging the solubility differentials described above.

Protocol A: Two-Solvent Recrystallization (DCM/Alkane)

Objective: Purification of crude dark solid to white crystals. Mechanism: Solvent/Anti-solvent precipitation.

- Dissolution: Place 10.0 g of crude trans-2-bromo-1-indanol in a 100 mL Erlenmeyer flask.
- Solvation: Add minimal Dichloromethane (DCM) (~15–20 mL) while gently heating (water bath, 35°C) until the solid just dissolves. Note: Do not boil DCM vigorously due to its low boiling point.
- Filtration: If insoluble black specks remain, filter the warm solution through a glass frit or cotton plug.
- Precipitation: While stirring, slowly add Hexane or Pentane dropwise.

- Observation: The solution will turn cloudy.[2] Continue adding until the cloudiness persists.
- Re-solvation: Add 1-2 drops of DCM to clear the solution.
- Crystallization: Remove from heat and let stand at room temperature for 2 hours. Then, cool in an ice bath (0-4°C) for 1 hour to maximize yield.
- Isolation: Filter the white needles via vacuum filtration. Wash the cake with cold Hexane (2 x 10 mL).
- Drying: Dry under vacuum (<50 mbar) at 40°C to remove residual chlorinated solvent.

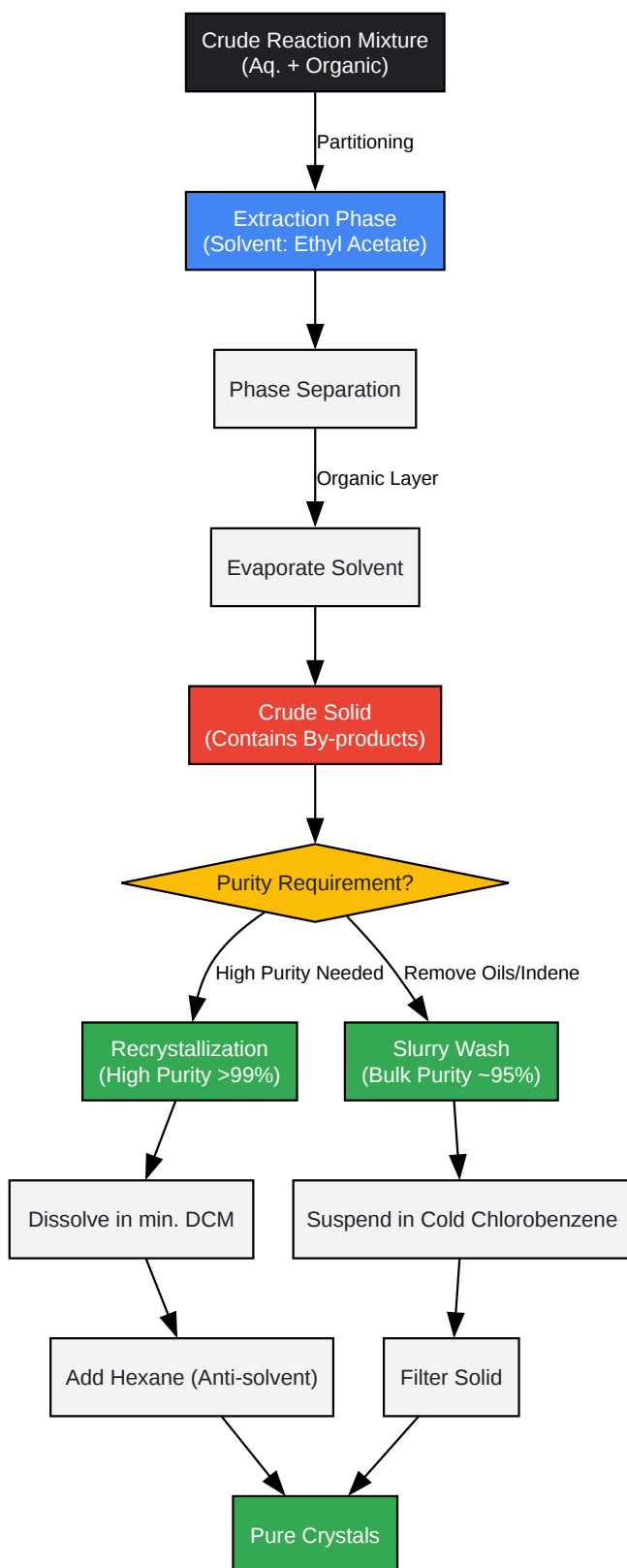
Protocol B: Slurry Wash (Purification of Bulk Crude)

Objective: Removal of highly soluble non-polar by-products (e.g., unreacted indene, 1,2-dibromoindane).

- Slurry: Suspend the crude solid in cold Chlorobenzene or Toluene (ratio: 2 mL solvent per 1 g solid).
- Agitation: Stir vigorously at 0–5°C for 30 minutes.
- Filtration: Filter the suspension. The impurities remain in the mother liquor.
- Wash: Wash the filter cake with pre-chilled solvent.
- Result: This method typically upgrades purity from ~85% to >95% without the yield loss associated with full recrystallization.

Process Logic Visualization

The following diagram illustrates the decision logic for solvent selection during the workup and purification of trans-2-bromo-1-indanol.



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Figure 1: Decision matrix for the purification of trans-2-bromo-1-indanol based on solubility differentials.

References

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